

# Application Note: Flow Cytometry Analysis of Cells Expressing Laminin Alpha 3

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *laminin alpha 3*

Cat. No.: *B1171055*

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## Introduction

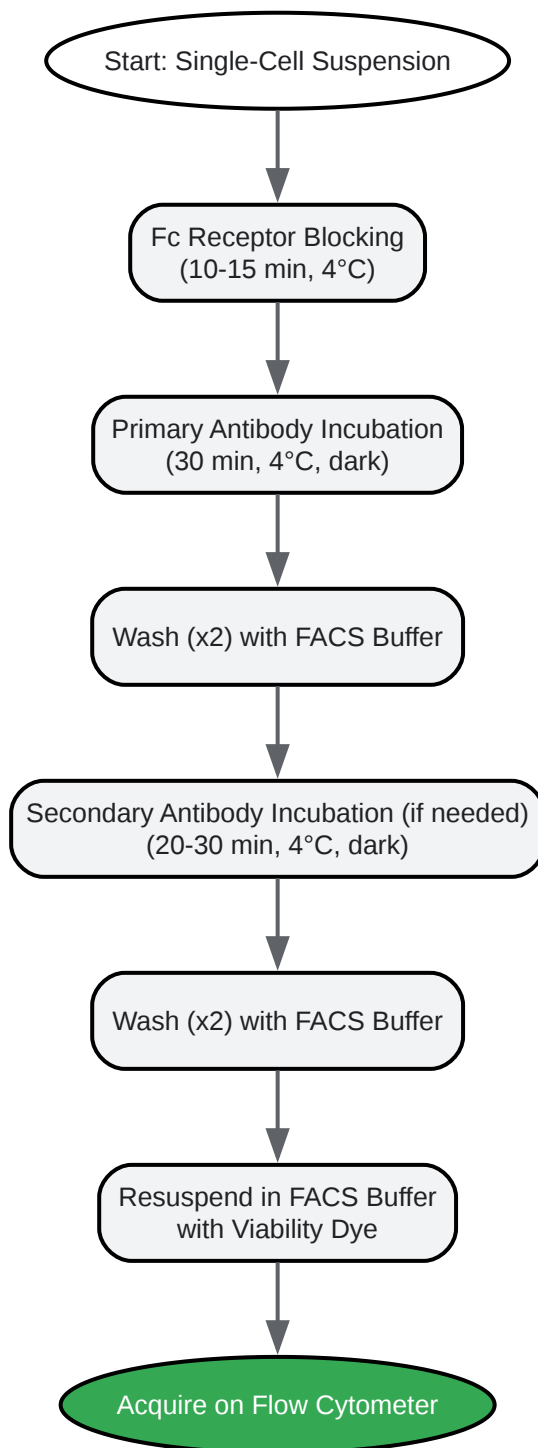
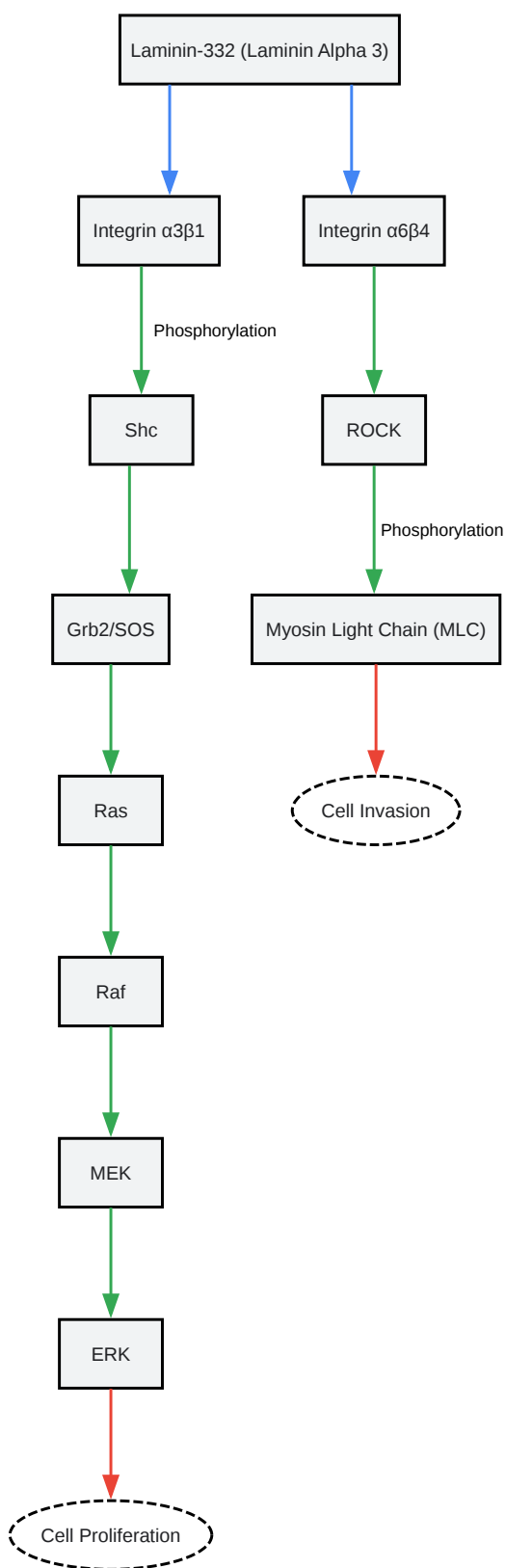
**Laminin alpha 3** (LAMA3), a subunit of the laminin-332 heterotrimer, is a crucial component of the basement membrane, playing a significant role in cell adhesion, migration, and tissue organization.[1][2][3] Altered expression of LAMA3 has been implicated in various physiological and pathological processes, including wound healing and cancer progression, making it a protein of interest in both basic research and therapeutic development.[1] Flow cytometry is a powerful, high-throughput technique that allows for the rapid and quantitative analysis of LAMA3 expression at the single-cell level. This application note provides detailed protocols for the detection of both cell surface and intracellular LAMA3 using flow cytometry.

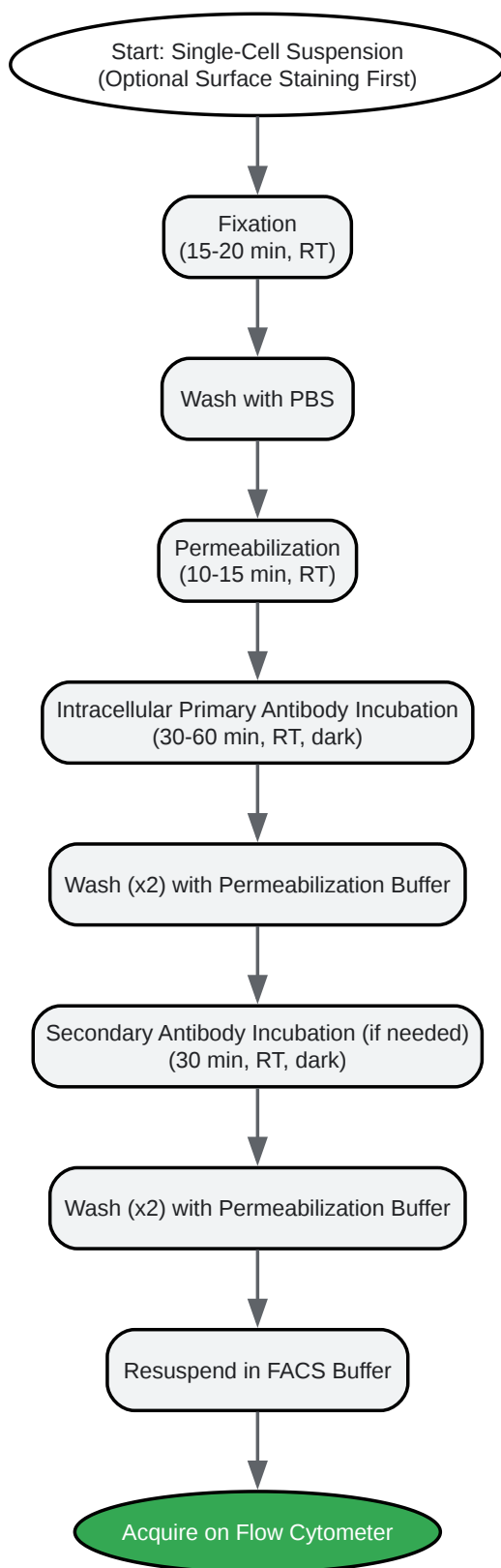
## Principle of the Assay

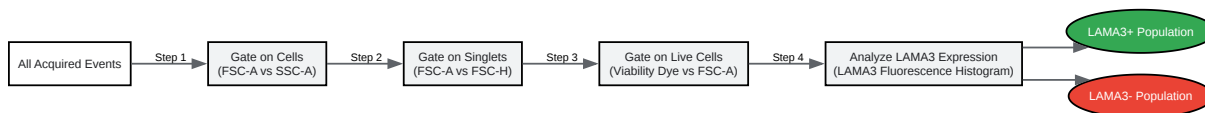
Flow cytometry measures the fluorescence emitted by individual cells as they pass through a laser beam. To detect **laminin alpha 3**, cells are incubated with a primary antibody specific to the LAMA3 protein. This can be a directly conjugated antibody or an unconjugated primary antibody that is subsequently detected by a fluorescently labeled secondary antibody. For cell surface LAMA3, staining is performed on live, intact cells. For intracellular LAMA3, cells must first be fixed and permeabilized to allow the antibodies to access the cell's interior. The intensity of the fluorescence signal is proportional to the amount of LAMA3 expressed by the cell.

## Laminin Alpha 3 Signaling Pathway

**Laminin alpha 3**, as part of the laminin-332 complex, interacts with cell surface integrin receptors, primarily  $\alpha3\beta1$  and  $\alpha6\beta4$ , to initiate intracellular signaling cascades.<sup>[1][4]</sup> These pathways, including the Mitogen-Activated Protein Kinase (MAPK) and Rho-associated coiled-coil containing protein kinase (ROCK) pathways, regulate critical cellular functions such as proliferation, invasion, and migration.<sup>[1][2][5]</sup>







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## References

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Address: 3281 E Guasti Rd

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